

# Application Notes and Protocols for Disperse Yellow 42 in Dyeing Blended Fabrics

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## Compound of Interest

Compound Name: Disperse Yellow 42

Cat. No.: B1218212

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## Introduction

**Disperse Yellow 42** is a nitrodiphenylamine disperse dye known for its brilliant yellow shade and good dyeing performance.[1] It is primarily utilized in the textile industry for dyeing synthetic fibers, especially polyester and its blends with other fibers like cotton or viscose.[1] Its properties make it particularly suitable for high-temperature and high-pressure dyeing methods, which are standard for polyester.[1] The dyeing of blended fabrics, such as polyester/cotton, is a complex process as it involves two fibers with different chemical properties. Typically, this requires separate classes of dyes: disperse dyes for the polyester component and other types, like reactive dyes, for the cellulosic component.[2]

## Physicochemical Properties of Disperse Yellow 42

**Disperse Yellow 42** is a brown-yellow powder soluble in organic solvents like ethanol, acetone, and benzene. It is stable in the presence of copper and iron ions during the dyeing process, ensuring shade consistency.

Property	Value	Reference
C.I. Name	Disperse Yellow 42	
CAS Number	5124-25-4	
Molecular Formula	C <sub>18</sub> H <sub>15</sub> N <sub>3</sub> O <sub>4</sub> S	
Molecular Weight	369.40 g/mol	
Melting Point	157°C	
Optimal Dyeing pH	3 - 7	
Optimal Dyeing Temp.	120 - 130°C	

## Application in Polyester/Cotton (P/C) Blended Fabrics

Dyeing polyester/cotton blends with **Disperse Yellow 42** for the polyester portion can be accomplished through several methods. The choice of method depends on available machinery, desired fastness properties, and economic considerations. The most common approaches are the two-bath and the one-bath processes.

- Two-Bath Dyeing: This is a conventional and widely used method where the two fiber types are dyed sequentially. First, the polyester component is dyed with a disperse dye (like **Disperse Yellow 42**) using a high-temperature, high-pressure (HTHP) exhaust method. After this, the cotton component is dyed in a second bath with a suitable dye class, such as reactive or vat dyes. This method generally yields optimal shades and fastness.
- One-Bath Dyeing: This method aims to reduce processing time, energy, and water consumption by dyeing both fibers in a single bath. It can be performed in one or two steps.
  - One-Bath, Two-Step: The disperse dye for polyester and the reactive dye for cotton are added to the same bath, but the conditions (pH and temperature) are adjusted in sequence to fix each dye onto its respective fiber.
  - One-Bath, One-Step: This advanced method involves dyeing both fibers simultaneously under a single set of conditions. This may require specialized dyes or chemical

modification of the cotton fiber to allow it to be dyed with disperse dyes.

## Experimental Protocols

### Protocol 1: Two-Bath High-Temperature Exhaust Dyeing of Polyester/Cotton

This protocol describes the sequential dyeing of the polyester and cotton components in separate baths.

#### Part A: Polyester Dyeing (HTHP Method)

- Pre-treatment: Ensure the fabric is properly desized, scoured, and bleached.
- Dye Bath Preparation: Prepare the dye bath with a material-to-liquor ratio (M:L) of 1:10 to 1:20. Add the following chemicals:

Component	Concentration	Purpose
<b>Disperse Yellow 42</b>	<b>X% (on weight of fabric)</b>	<b>Coloration</b>
Dispersing Agent	1 g/L	Prevents dye agglomeration
Levelling Agent	0.5 - 1 g/L	Ensures even dye uptake
Acetic Acid	q.s. to pH 5-6	pH control
Sequestering Agent	1-2 g/L (if needed)	Sequesters hard water ions

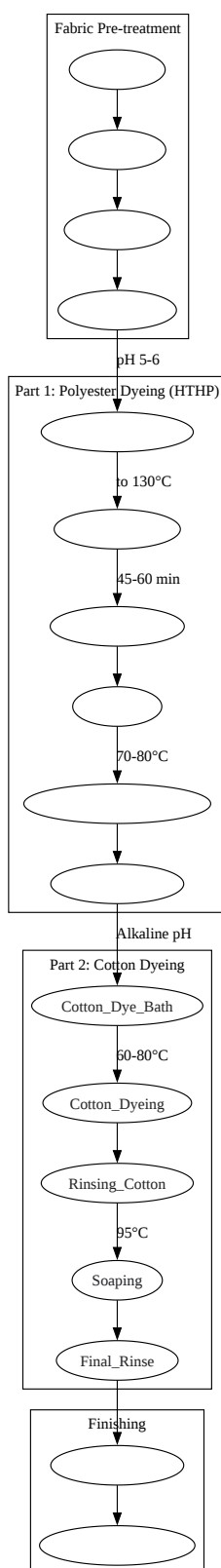
Table based on information from

- Dyeing Cycle:
  - Load the fabric into the HTHP dyeing machine.
  - Add the prepared chemicals (except the dye) and run the machine for 10-15 minutes at 50-60°C.
  - Add the dispersed dye solution.

- Raise the temperature to 120-130°C at a rate of 1-2°C/minute.
- Hold at this temperature for 45-60 minutes.
- Cool the bath down to 70-80°C.
- Reduction Clearing: After dyeing, perform a reduction clearing process to remove unfixed surface dye from the polyester, which is crucial for good wash fastness.
  - Prepare a bath with 2 g/L Sodium Hydrosulfite and 2 g/L Caustic Soda.
  - Treat the fabric at 70-80°C for 15-20 minutes.
  - Rinse thoroughly with hot and then cold water.
- Neutralization: Neutralize the fabric with a weak acid (e.g., acetic acid) and rinse again.

#### Part B: Cotton Dyeing (Reactive Dye)

- Dye Bath Preparation: Prepare a new bath with reactive dye, salt (e.g., Glauber's salt) for exhaustion, and soda ash for fixation, following the specific reactive dye's application profile.
- Dyeing: Dye the cotton component according to standard procedures for reactive dyes (typically at 60-80°C).
- Post-Treatment: After dyeing, rinse the fabric and perform a soaping treatment at the boil to remove unfixed reactive dye. Rinse again until the water is clear and dry the fabric.



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Two-Bath Dyeing Workflow for P/C Blends.

## Protocol 2: One-Bath, Two-Step Exhaust Dyeing of Polyester/Cotton

This protocol combines the dyeing processes in a single bath by manipulating conditions sequentially.

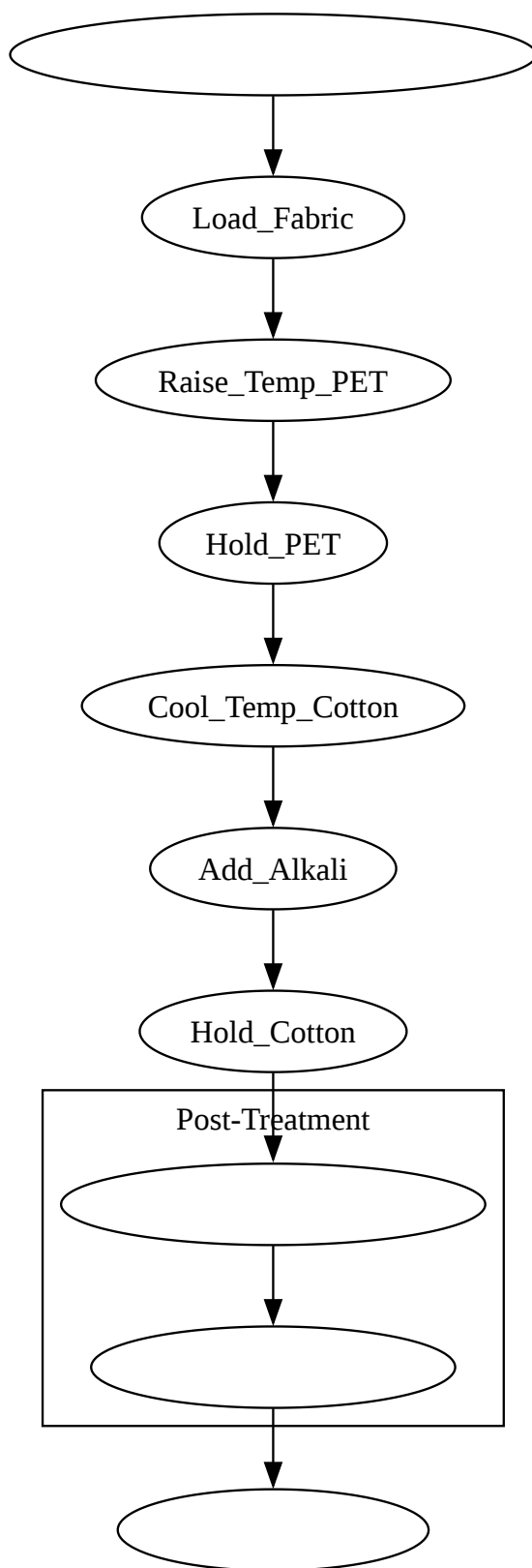
- Pre-treatment: As in Protocol 1.
- Dye Bath Preparation: Prepare the dye bath (M:L 1:10) containing:

Component	Concentration
Disperse Yellow 42	X% (on weight of fabric)
Compatible Reactive Dye	Y% (on weight of fabric)
Dispersing/Levelling Agent	1-2 g/L
Sequestering Agent	1 g/L
Glauber's Salt	40-60 g/L

| Acetic Acid | q.s. to pH 5-6 |

- Dyeing Cycle:
  - Polyester Dyeing Stage:
    - Load fabric, add all chemicals except reactive dye alkali (soda ash), and run for 10 minutes at 60°C.
    - Raise temperature to 130°C at 1.5°C/minute.
    - Hold for 45-60 minutes to dye the polyester.
  - Cotton Dyeing Stage:
    - Cool the bath to 80°C.

- Add the alkali (e.g., Soda Ash) to raise the pH to 10-11 for reactive dye fixation.
- Hold at 80°C for 45-60 minutes to dye the cotton.
- Post-Treatment:
  - Cool the bath and drain.
  - Rinse the fabric thoroughly with hot and cold water.
  - Perform a soaping wash at 95°C for 15 minutes to remove all unfixed dyes.
  - Rinse and dry.



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One-Bath, Two-Step Dyeing Workflow.



## Conclusion

**Disperse Yellow 42** is a versatile and effective dye for the polyester component in blended fabrics. While the traditional two-bath method is reliable for achieving high-quality dyeing, modern one-bath procedures offer significant advantages in terms of efficiency and environmental impact. The successful application of **Disperse Yellow 42** in these processes requires careful control of dyeing parameters such as temperature, pH, and the selection of compatible auxiliary chemicals and partner dyes for the cellulosic fiber.

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## References

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- To cite this document: BenchChem. [Application Notes and Protocols for Disperse Yellow 42 in Dyeing Blended Fabrics]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1218212#application-of-disperse-yellow-42-in-dyeing-blended-fabrics\]](https://www.benchchem.com/product/b1218212#application-of-disperse-yellow-42-in-dyeing-blended-fabrics)

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